

# "comparative study of hole-transporting materials in perovskite solar cells"

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## A Comparative Guide to Hole-Transporting Materials in Perovskite Solar Cells

The rapid advancement of perovskite solar cells (PSCs) has positioned them as a promising technology in the photovoltaic field, with power conversion efficiencies (PCEs) now rivaling those of traditional silicon-based cells.<sup>[1]</sup> A critical component influencing the overall performance and stability of these devices is the hole-transporting layer (HTL), which facilitates the efficient extraction of photogenerated holes from the perovskite absorber layer and their transport to the electrode.<sup>[1][2]</sup> This guide provides a comparative analysis of commonly used hole-transporting materials (HTMs), presenting key performance data, detailed experimental protocols, and visualizations to aid researchers in the selection of optimal materials for their PSCs.

## Performance Comparison of Key Hole-Transporting Materials

The choice of HTM significantly impacts the primary photovoltaic parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). Both organic and inorganic materials have been extensively investigated, each presenting a unique set of advantages and disadvantages.<sup>[3]</sup> Organic HTMs like Spiro-OMeTAD and PTAA have been instrumental in achieving record efficiencies, while inorganic alternatives such as NiO<sub>x</sub> and Cu-based compounds offer the promise of improved stability and lower cost.<sup>[4][5]</sup>

The benchmark organic HTM, Spiro-OMeTAD, is widely used and has contributed to high-efficiency devices.<sup>[6]</sup> However, it often requires dopants like lithium bis(trifluoromethanesulfonyl)imide (LiTFSI) and 4-tert-butylpyridine (tBP) to enhance its conductivity and hole mobility, which can negatively affect the long-term stability of the device.<sup>[7][8]</sup> This has spurred the development of alternative HTMs. For instance, CuSCN has demonstrated comparable PCEs to Spiro-OMeTAD with the added benefit of better moisture stability.<sup>[9]</sup> Poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is another common choice, though its acidic nature can be detrimental to the underlying transparent conducting oxide layer.<sup>[2]</sup> Inorganic materials like nickel oxide ( $\text{NiO}_x$ ) are gaining attention due to their excellent thermal stability and scalable deposition methods.<sup>[4][10]</sup>

Below is a summary of the performance of various state-of-the-art perovskite solar cells utilizing different hole-transporting materials.

Hole-Transporting Material (HTM)	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)	Key Advantages	Key Disadvantages
Spiro-OMeTAD	>25	~1.16	~25	>80	High efficiency, good film formation	High cost, low intrinsic mobility, requires dopants that affect stability[6] [7]
PTAA	>23	~1.15	~24	>80	High hole mobility, good energy level alignment	High cost
PEDOT:PS	>21	~1.10	~23	>75	High conductivity, solution processable	Acidic nature can corrode TCO, hygroscopic[2]
P3HT	>22	~1.12	~24	>78	Good stability, lower cost than Spiro-OMeTAD	Lower efficiency than top performers

NiO <sub>x</sub>	>23	~1.13	~24	>79	High stability (thermal and chemical), low cost[4]	Can have high trap densities
CuSCN	>21	~1.11	~23	>77	High hole mobility, good stability, low cost[9]	Deposition can be challenging
CuI	>20	~1.08	~23	>75	Low cost, high conductivity	Prone to oxidation
Cu <sub>2</sub> O	>18	~1.05	~22	>73	High hole mobility, abundant material	Inefficient transparency, small-area fabrication limitations[4]

## Experimental Protocols

Detailed and reproducible experimental procedures are crucial for the accurate comparison of HTM performance. Below are generalized protocols for the fabrication and characterization of n-i-p planar perovskite solar cells, which are commonly used for evaluating new HTMs.

## Substrate Preparation

- Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.[11]

- The substrates are then dried with a nitrogen gun and treated with UV-Ozone for 20 minutes to remove any remaining organic residues and improve the wettability of the surface.[12]

## Deposition of the Electron Transport Layer (ETL)

- A compact layer of  $\text{TiO}_2$  (c- $\text{TiO}_2$ ) is deposited onto the FTO substrate. A common method is spray pyrolysis of a titanium diisopropoxide bis(acetylacetone) solution in 1-butanol at 450 °C.[11]
- Alternatively, a  $\text{SnO}_2$  nanoparticle solution can be spin-coated onto the substrate at 3000 RPM for 30 seconds, followed by annealing at 150°C for 30 minutes.[12]

## Perovskite Layer Deposition

- The perovskite precursor solution (e.g., a 1:1 molar ratio of  $\text{CH}_3\text{NH}_3\text{I}$  and  $\text{PbI}_2$  in  $\gamma$ -butyrolactone) is prepared inside a nitrogen-filled glovebox.[11]
- The solution is spin-coated onto the ETL-coated substrate. A typical two-step program is 1000 RPM for 10 seconds followed by 3000-5000 RPM for 30 seconds.[12]
- During the second step, an anti-solvent (e.g., chlorobenzene or toluene) is dripped onto the spinning substrate to induce rapid crystallization, resulting in a uniform and dense perovskite film.[12]
- The film is then annealed on a hotplate at 100-130°C for 10-15 minutes.[11][12]

## Hole-Transporting Layer (HTL) Deposition

- For Spiro-OMeTAD (doped): A solution of Spiro-OMeTAD in chlorobenzene is prepared, to which solutions of LiTFSI in acetonitrile and tBP are added. This solution is then spin-coated onto the perovskite layer at 4000 RPM for 30 seconds.[12]
- For PEDOT:PSS: An aqueous solution of PEDOT:PSS is spin-coated onto the perovskite layer, followed by annealing at 120-140°C for 10 minutes.
- For  $\text{NiO}_x$ :  $\text{NiO}_x$  films can be deposited via various methods, including spin-coating a nanoparticle ink followed by annealing, or by sputtering from a  $\text{NiO}$  target.[4]

- For CuSCN: A solution of CuSCN in a suitable solvent like diisopropyl sulfide is spin-coated onto the perovskite layer, followed by a low-temperature anneal.

## Metal Electrode Deposition

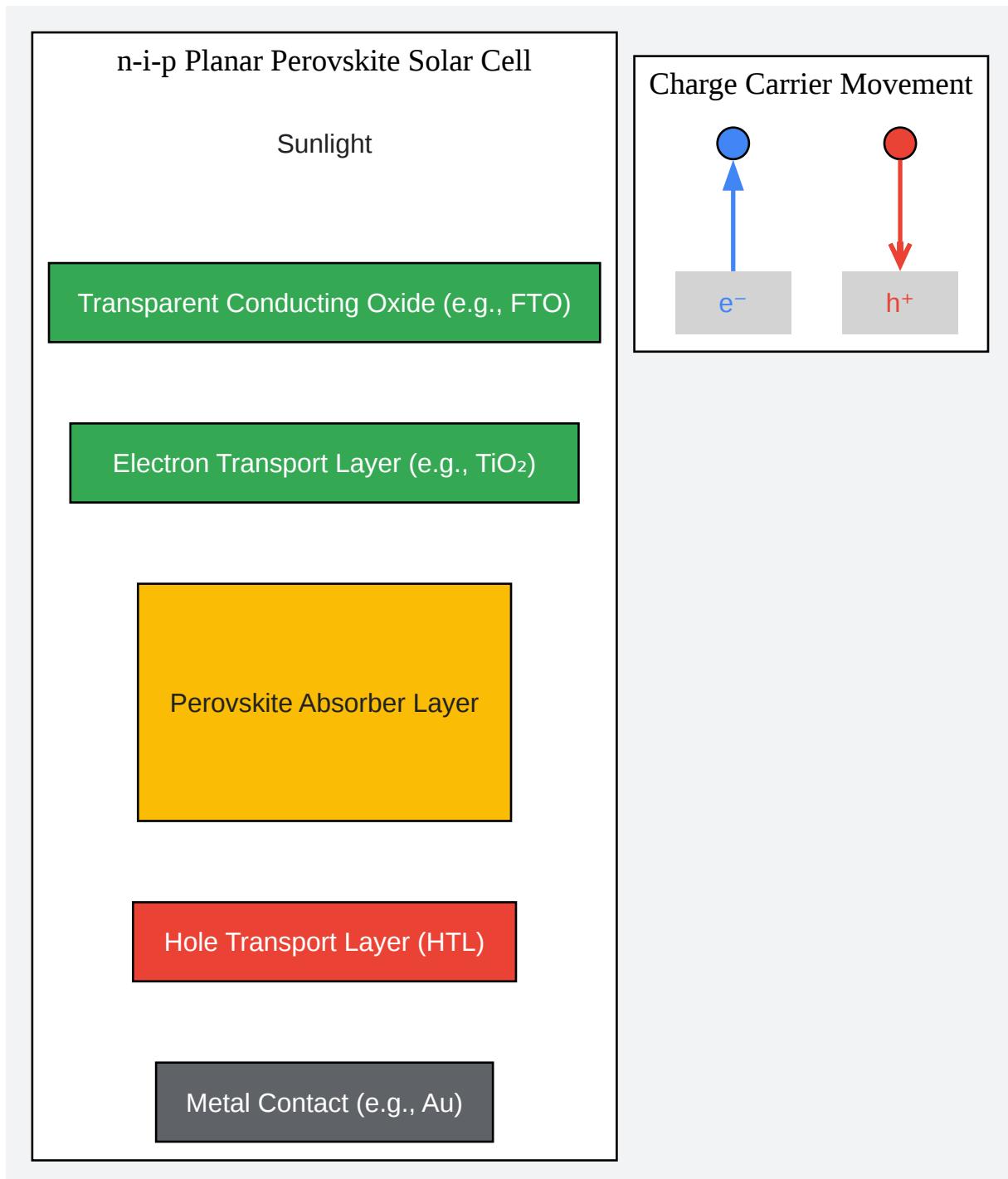
- A top electrode of gold (Au) or silver (Ag) with a thickness of 80-100 nm is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.[6]

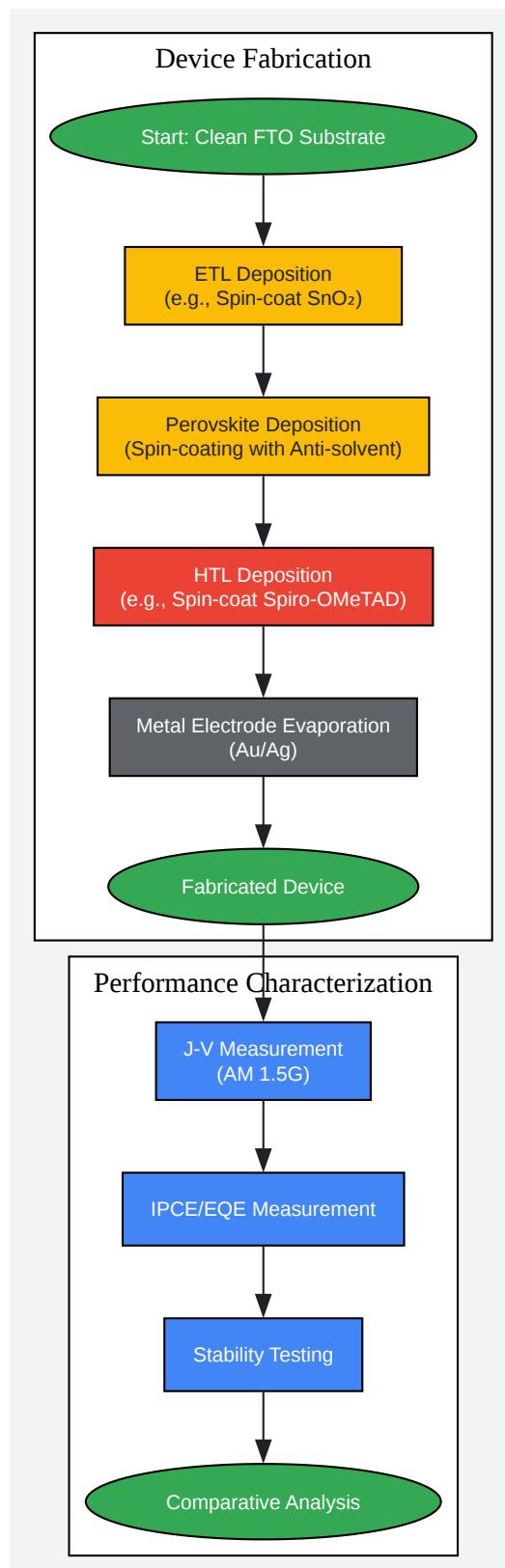
## Characterization

- Current Density-Voltage (J-V) Measurement: The photovoltaic performance of the fabricated cells is measured under simulated AM 1.5G solar illumination (100 mW/cm<sup>2</sup>) using a solar simulator. The key parameters (PCE, Voc, Jsc, FF) are extracted from the J-V curves.[13][14]
- Incident Photon-to-Current Conversion Efficiency (IPCE): IPCE (or External Quantum Efficiency - EQE) measurements are performed to determine the ratio of collected charge carriers to incident photons at each wavelength.[11]
- Stability Testing: The long-term stability of the devices is evaluated by monitoring their performance over time under controlled conditions of humidity, temperature, and continuous illumination, following protocols such as those outlined by ISOS.[15]
- Morphological and Structural Characterization: Techniques like Scanning Electron Microscopy (SEM) and X-ray Diffraction (XRD) are used to characterize the morphology and crystal structure of the perovskite and HTL films.[13][14]

## Visualizing Device Architecture and Experimental Workflow

To better understand the structure of a perovskite solar cell and the process of its fabrication, the following diagrams are provided.



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. [PDF] A brief review of hole transporting materials commonly used in perovskite solar cells | Semantic Scholar [semanticescholar.org]
- 4. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 5. The Ultimate Guide to Choosing the Best Hole Transporting Materials for Perovskite Solar Cells - Chemborun.com [chemborun.com]
- 6. Hole-Transporting Materials for Printable Perovskite Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Strategies of modifying spiro-OMeTAD materials for perovskite solar cells: a review - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 8. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 9. Spiro-OMeTAD or CuSCN as a preferable hole transport material for carbon-based planar perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 10. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 11. Fabrication and Characterization of a Perovskite-Type Solar Cell with a Substrate Size of 70 mm [mdpi.com]
- 12. [ossila.com](https://www.ossila.com) [ossila.com]
- 13. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 14. ERIC - EJ1175946 - Fabrication and Characterization of Perovskite Solar Cells: An Integrated Laboratory Experience, Journal of Chemical Education, 2018-Apr [eric.ed.gov]
- 15. ISOS Protocols for Perovskite Solar Cell Stability Testing | Fluxim — Fluxim [fluxim.com]
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